

2,3-Dichloromaleonitrile physical and chemical properties

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Compound of Interest

Compound Name: 2,3-Dichloromaleonitrile

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An In-depth Technical Guide to Dichloromalononitrile

Disclaimer: Initial searches for "**2,3-Dichloromaleonitrile**" did not yield significant scientific literature or established chemical data for a compound with this specific name. This suggests that "**2,3-Dichloromaleonitrile**" may be a rare, unstable, or hypothetical molecule. Therefore, this guide will focus on a closely related and well-documented compound: Dichloromalononitrile (CAS No. 13063-43-9). This compound shares key structural features, including the dinitrile and dichloro functional groups, making it a relevant and informative alternative for researchers, scientists, and drug development professionals.

Core Physical and Chemical Properties

Dichloromalononitrile, with the IUPAC name 2,2-dichloropropanedinitrile, is a reactive organic compound.^[1] Its core physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₃ Cl ₂ N ₂	[1]
Molecular Weight	134.95 g/mol	[1]
Appearance	Dark yellow liquid	[2]
Boiling Point	97 °C (lit.)	
Density	1.310 g/mL at 25 °C	[2]
Flash Point	> 112 °C / > 233.6 °F	[2]
CAS Number	13063-43-9	[1]

Spectral Data

Key spectral information for Dichloromalononitrile includes:

- Mass Spectrometry (GC-MS): NIST Mass Spectrometry Data Center records show characteristic peaks for this compound.[1]
- Infrared (IR) Spectra (FTIR): IR spectra are available and show the characteristic nitrile and C-Cl bond stretches.[1]
- Raman Spectra: Raman spectroscopic data is also available for this compound.[1]

Chemical Reactivity and Stability

Dichloromalononitrile is a reactive compound. While specific stability data is limited, safety data sheets indicate that it is incompatible with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[2] Hazardous decomposition products are not specified under normal conditions, but contact with acids may liberate very toxic gas.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of dichloromalononitrile are not readily available in the public domain. However, a general approach can be inferred from

the synthesis of the related compound, malononitrile. The synthesis of malononitrile often involves the dehydration of cyanoacetamide.[\[3\]](#)[\[4\]](#)[\[5\]](#)

A plausible, generalized protocol for the synthesis of a dinitrile compound from an acetamide precursor is as follows:

General Synthesis of a Dinitrile from an Acetamide (Illustrative)

- **Reaction Setup:** In a four-necked flask equipped with a mechanical stirrer, thermometer, and a condenser with an absorption device, add the starting acetamide and a suitable solvent (e.g., 1,2-dichloroethane).[\[5\]](#)
- **Dehydrating Agent Addition:** To the resulting suspension, add a dehydrating agent. A mixture of phosphorus oxychloride and solid phosgene has been used for the synthesis of malononitrile.[\[5\]](#)
- **Reaction Conditions:** Heat the mixture to a temperature range of 50-90 °C and maintain the reaction with stirring for several hours (e.g., 6-8 hours).[\[5\]](#)
- **Workup and Purification:** After the reaction is complete, the solvent and excess dehydrating agent can be recovered by distillation. The resulting residue is then subjected to vacuum distillation to purify the final dinitrile product.[\[5\]](#)

Note: This is a generalized protocol and would require significant optimization and safety precautions for the synthesis of dichloromalononitrile, which is a hazardous substance.

Safety Information

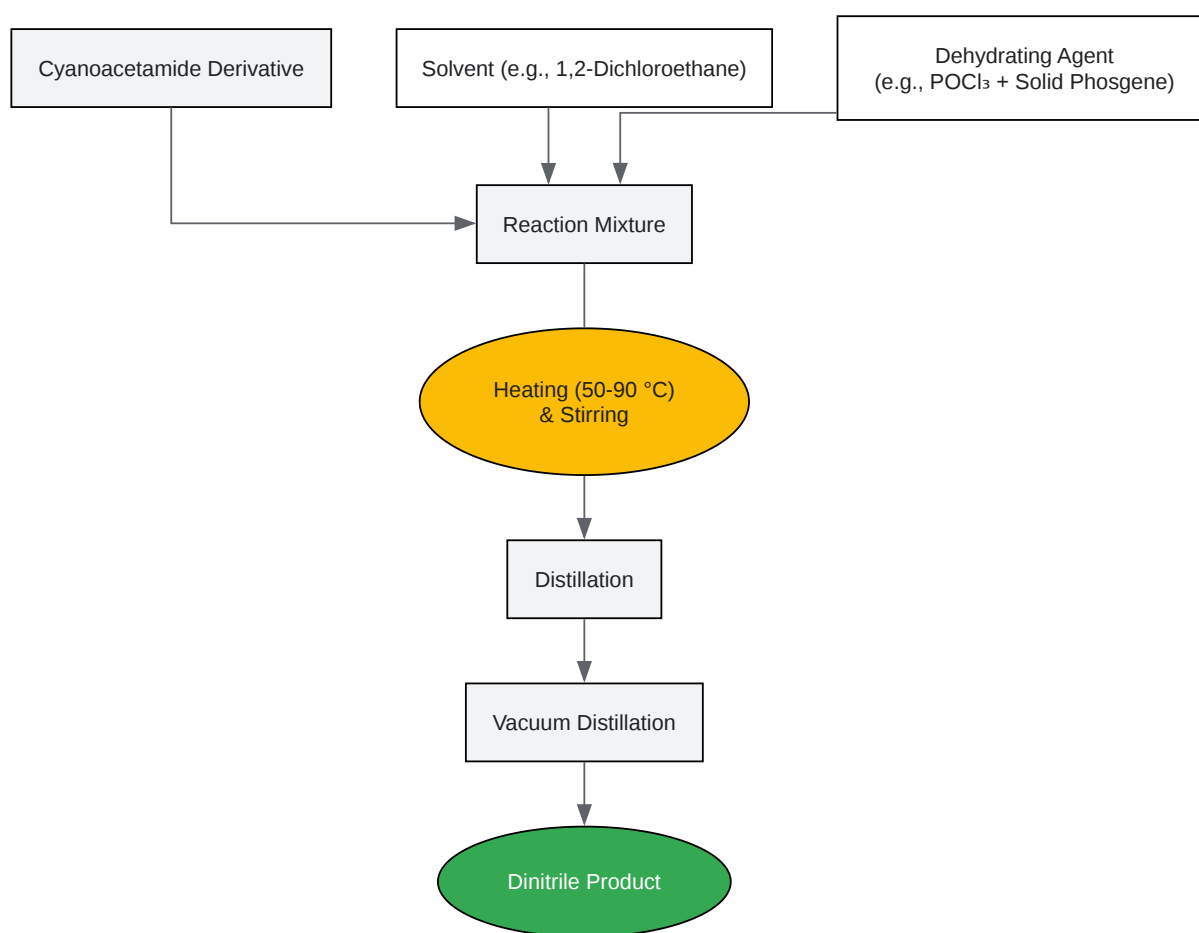
Dichloromalononitrile is classified as a hazardous substance.

- **Toxicity:** It is toxic if swallowed, and harmful in contact with skin or if inhaled.[\[1\]](#)
- **Irritation:** It causes skin irritation and serious eye irritation.[\[1\]](#)
- **Handling:** It should be handled in a well-ventilated area, and personal protective equipment, including gloves and eye protection, should be worn.[\[2\]](#) Work should be conducted under a chemical fume hood.

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.^[2] It should be stored locked up.^[2]

Visualized Synthesis Pathway

The following diagram illustrates a generalized synthesis pathway for a dinitrile compound from an acetamide, as described in the experimental protocols section.



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Generalized Synthesis of a Dinitrile

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